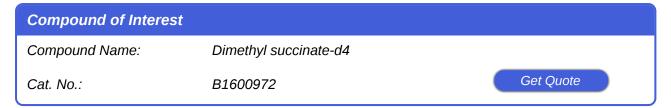


# Dimethyl Succinate-d4: A Comprehensive Technical Safety Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Dimethyl succinate-d4** (CAS: 30994-23-1). The information is curated for professionals in research and development who handle this compound, presenting critical safety data, handling protocols, and emergency procedures in a clear and accessible format. This guide draws upon information from various safety data sheets to ensure a thorough understanding of the material's properties and associated hazards.

# **Section 1: Chemical and Physical Properties**

**Dimethyl succinate-d4** is the deuterated form of Dimethyl succinate. While specific data for the deuterated compound is limited, the properties are generally assumed to be similar to its non-labeled counterpart. The following table summarizes the key physical and chemical properties.



Property	Value	Source	
Chemical Formula	C6H6D4O4	C/D/N Isotopes Inc.[1]	
Molecular Weight	150.17 g/mol	Sigma-Aldrich[2]	
Appearance	Colorless liquid	CymitQuimica[3]	
Melting Point	18 - 19 °C	ChemicalBook[4], Sigma-Aldrich[2]	
Boiling Point	196 - 200 °C	CymitQuimica[3], ChemicalBook[4]	
Flash Point	85 - 90 °C (closed cup)	C/D/N Isotopes Inc.[1], Sigma- Aldrich[2]	
Density	1.148 g/mL at 25 °C	ChemicalBook[4], Sigma- Aldrich[2]	
Vapor Pressure	0.3 mmHg at 20 °C	CymitQuimica[3]	
Water Solubility	0.8%	CymitQuimica[3]	
Autoignition Temperature	365 °C	C/D/N Isotopes Inc.[1]	
Lower Explosion Limit	1 Vol%	C/D/N Isotopes Inc.[1]	
Upper Explosion Limit	8.5 Vol%	C/D/N Isotopes Inc.[1]	

## **Section 2: Toxicological Data and Exposure Limits**

Toxicological data for **Dimethyl succinate-d4** is not extensively available. Therefore, the data for the unlabelled Dimethyl succinate is provided as a reference, assuming similar toxicological profiles.

Toxicity Data	Value	Species	Source
Acute Oral LD50	>5000 mg/kg	Rat	Spectrum Chemical[5]
Acute Dermal LD50	>5000 mg/kg	Rabbit	Spectrum Chemical[5]



#### Health Effects:

- Eye Contact: May cause eye irritation.[1]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[1]
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.[1]

Currently, there are no established occupational exposure limits (PELs or TLVs) for Dimethyl succinate.

# Section 3: Experimental Protocols for Toxicological Assessment

The toxicological data presented in safety data sheets, such as LD50 values, are typically determined following standardized experimental protocols. The Organisation for Economic Cooperation and Development (OECD) provides guidelines for the testing of chemicals that are widely accepted by regulatory bodies. The likely methodologies for determining the acute toxicity of Dimethyl succinate are outlined below.

# OECD Test Guideline 401: Acute Oral Toxicity (now superseded, but historically used)

This guideline provided a method for determining the median lethal dose (LD50) after oral administration.

- Principle: The test substance is administered in graduated doses to several groups of experimental animals, with one dose per group. Observations of effects and mortality are made.
- Methodology:
  - Animal Selection: Healthy, young adult rodents (commonly rats) of a single sex are used. If females are used, they should be nulliparous and non-pregnant.



- Housing and Feeding: Animals are housed in standard conditions with a controlled temperature (22°C ± 3°) and humidity (30-70%). They are provided with a standard diet and drinking water.
- Dose Administration: Following a fasting period, the substance is administered orally in a single dose via gavage. If a single dose is not feasible, it can be given in smaller fractions over a period not exceeding 24 hours.
- Observation Period: Animals are observed for a period of at least 14 days for signs of toxicity and mortality. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- Pathology: All animals (those that die during the test and survivors at the end) undergo a gross necropsy.

## **OECD Test Guideline 402: Acute Dermal Toxicity**

This guideline details the procedure for assessing the acute toxic effects of a substance applied to the skin.

- Principle: The test substance is applied to the skin of experimental animals in a single dose.
- Methodology:
  - Animal Selection: Healthy young adult rats (200-300g) with intact skin are typically used.
    Usually, animals of one sex (females) are sufficient.
  - Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal/flank area of the animals (at least 10% of the body surface area).
  - Dose Application: The test substance is applied uniformly over the shaved area and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period. For solid substances, they are typically moistened with a suitable vehicle (e.g., water) before application.
  - Observation Period: Animals are observed for at least 14 days for signs of toxicity and mortality. Body weights are recorded weekly, and all animals are subjected to a gross

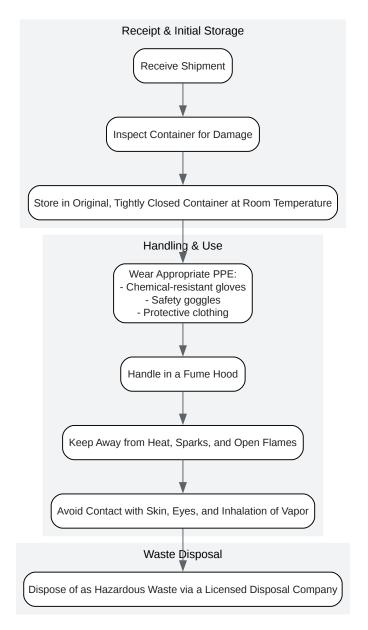


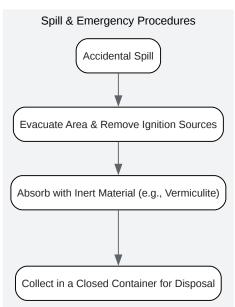
necropsy at the end of the study.

## **Section 4: Safe Handling and Storage Workflow**

Proper handling and storage are crucial to ensure the safety of laboratory personnel. The following diagram illustrates a logical workflow for the safe management of **Dimethyl** succinate-d4.







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